

Application Notes and Protocols for Mordant Red 19 Solutions

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Compound of Interest

Compound Name: Mordant red 19

Cat. No.: B1208130

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Introduction

Mordant Red 19, an azo dye, is a versatile chemical compound with applications in various scientific fields.^[1] While traditionally used in the textile industry for its vibrant red color, its unique properties make it a valuable tool in analytical chemistry, particularly as a fluorescent probe for metal ion detection.^{[2][3][4]} This document provides detailed protocols for the preparation of **Mordant Red 19** stock and working solutions and outlines its application in the fluorimetric determination of aluminum.

Chemical and Physical Properties

A comprehensive summary of the key chemical and physical properties of **Mordant Red 19** is presented in the table below. Understanding these characteristics is crucial for the accurate preparation of solutions and the successful execution of experimental protocols.

Property	Value
Chemical Formula	C ₁₆ H ₁₂ ClN ₄ NaO ₅ S[5]
Molecular Weight	430.80 g/mol [5]
CAS Number	1934-24-3 (sodium salt)[1]
Appearance	Red powder
Solubility	Soluble in water (forms an orange-red solution), ethanol (forms a brownish-orange solution), acetone, and DMSO. Insoluble in many other organic solvents.[5]
Storage	Store in a dry, dark place. Short-term at 0-4°C and long-term at -20°C.[6]

Protocols for Solution Preparation

The following protocols provide step-by-step instructions for the preparation of **Mordant Red 19** stock and working solutions for use in analytical applications.

Protocol 1: Preparation of Mordant Red 19 Stock Solution in n-Propanol

This protocol is specifically designed for applications such as the fluorimetric determination of aluminum, where an organic solvent-based stock solution is required.

Materials:

- **Mordant Red 19** powder
- n-Propanol
- Volumetric flask
- Magnetic stirrer and stir bar
- Analytical balance

Procedure:

- Accurately weigh the desired amount of **Mordant Red 19** powder using an analytical balance.
- Transfer the powder to a volumetric flask of the appropriate size.
- Add a small amount of n-propanol to the flask to dissolve the powder.
- Once dissolved, bring the solution to the final volume with n-propanol.
- Mix the solution thoroughly using a magnetic stirrer until homogenous.
- Store the stock solution in a tightly sealed container in a cool, dark place. For long-term storage, -20°C is recommended.

Protocol 2: Preparation of Aqueous Mordant Red 19 Stock Solution

For applications where an aqueous solution is preferred, this protocol can be followed.

Materials:

- **Mordant Red 19** powder
- Ultrapure water
- Volumetric flask
- Magnetic stirrer and stir bar
- Analytical balance

Procedure:

- Weigh the required amount of **Mordant Red 19** powder.
- Transfer the powder to a volumetric flask.

- Add a portion of ultrapure water to the flask and dissolve the powder with the aid of a magnetic stirrer.
- Once fully dissolved, add ultrapure water to the final volume.
- Continue stirring until the solution is homogenous.
- Store the aqueous stock solution in a well-sealed container, protected from light, at 4°C for short-term use or -20°C for long-term storage.

Protocol 3: Preparation of Working Solution for Fluorimetric Analysis

This protocol describes the dilution of the stock solution to a working concentration suitable for sensitive analytical measurements.

Materials:

- **Mordant Red 19** stock solution (from Protocol 1 or 2)
- Appropriate buffer solution (e.g., pH 5.15 buffer for aluminum determination)[[6](#)]
- Volumetric flasks
- Micropipettes

Procedure:

- Calculate the volume of the stock solution required to achieve the desired working concentration.
- Using a calibrated micropipette, transfer the calculated volume of the stock solution into a volumetric flask.
- Dilute the stock solution to the final volume with the appropriate buffer.
- Mix the solution thoroughly.

- Prepare the working solution fresh before each experiment for optimal performance.

Application Example: Fluorimetric Determination of Aluminum

Mordant Red 19 can be used as a sensitive and selective fluorescent reagent for the determination of trace amounts of aluminum in various samples, including hemodialysis solutions.[\[2\]](#)[\[6\]](#)

Principle: **Mordant Red 19** forms a fluorescent complex with aluminum ions. The intensity of the fluorescence emission is directly proportional to the concentration of aluminum in the sample, allowing for quantitative analysis.[\[2\]](#)

Experimental Protocol:

Reagents:

- **Mordant Red 19** working solution
- Buffer solution (pH 5.15)
- Standard aluminum solutions
- Sample solution

Procedure:

- To a suitable reaction vessel, add the sample or standard aluminum solution.
- Add the **Mordant Red 19** working solution and the buffer solution.
- Incubate the mixture under optimized conditions of temperature and time to allow for complex formation.[\[2\]](#)
- Measure the fluorescence emission of the resulting solution using a spectrofluorometer at the specified excitation and emission wavelengths.

- Construct a calibration curve by plotting the fluorescence intensity of the standard solutions against their known aluminum concentrations.
- Determine the aluminum concentration in the sample by comparing its fluorescence intensity to the calibration curve.

Quantitative Data for Fluorimetric Aluminum Determination

Parameter	Value	Reference
Excitation Wavelength (λ_{ex})	478 nm	[2]
Emission Wavelength (λ_{em})	555 nm	[2]
Linear Range	2-20 ppb (ng/mL)	[2]
Limit of Detection	0.4 ppb (ng/mL)	[2]
Optimal pH	5.15	[6]

Diagrams

Stock Solution Preparation

Weigh Mordant Red 19 Powder

Dissolve in Solvent
(n-Propanol or Water)

Bring to Final Volume

Store Stock Solution
(-20°C, dark)

Working Solution Preparation

Pipette Stock Solution

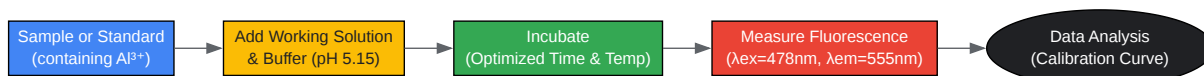
Dilute with Buffer
(e.g., pH 5.15)

Mix Thoroughly

Use Immediately

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Caption: Workflow for **Mordant Red 19** solution preparation.



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Caption: Workflow for fluorimetric aluminum determination.

Storage and Stability

Proper storage of **Mordant Red 19** solutions is essential to maintain their efficacy.

- Stock Solutions: Store in amber glass bottles or containers wrapped in aluminum foil to protect from light. For long-term stability, store at -20°C.
- Working Solutions: It is recommended to prepare working solutions fresh daily from the stock solution to ensure accuracy and reproducibility of experimental results.

Safety Precautions

As with all chemical reagents, appropriate safety measures should be taken when handling **Mordant Red 19**.

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Handle the powder in a well-ventilated area or a fume hood to avoid inhalation.
- In case of contact with skin or eyes, rinse immediately with plenty of water.
- Consult the Safety Data Sheet (SDS) for comprehensive safety information.

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